

SLM6031434 hydrochloride stability and storage conditions.

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Compound of Interest

Compound Name: SLM6031434 hydrochloride

Cat. No.: B610875

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Technical Support Center: SLM6031434 Hydrochloride

This technical support guide provides detailed information on the stability, storage, and handling of **SLM6031434 hydrochloride** for research applications.

Frequently Asked Questions (FAQs)

Q1: How should I store **SLM6031434 hydrochloride** upon receipt?

A: Upon receipt, the solid compound should be stored under controlled conditions to ensure its long-term stability. Recommendations vary slightly between suppliers, but the consensus for maximum stability is storage at -20°C.

Q2: What is the shelf life of the solid compound?

A: When stored correctly at -20°C, **SLM6031434 hydrochloride** is stable for at least two years. [\[1\]](#)

Q3: How should I prepare stock solutions?

A: It is recommended to prepare a concentrated stock solution in an organic solvent like DMSO. [\[1\]](#) **SLM6031434 hydrochloride** is soluble up to 100 mM in DMSO. [\[2\]](#) For aqueous experiments, you can perform a serial dilution of the DMSO stock into your aqueous buffer.

Note that direct dissolution in aqueous buffers is limited, and storing aqueous solutions for more than one day is not recommended.[1]

Q4: What are the recommended storage conditions for stock solutions?

A: The stability of the compound in solution is dependent on the solvent and storage temperature. To prevent degradation and experimental variability, it is crucial to follow the recommended storage guidelines. Aliquoting the stock solution into single-use volumes is highly recommended to avoid repeated freeze-thaw cycles.[3]

Q5: What are the visual signs of compound degradation?

A: **SLM6031434 hydrochloride** is a white to off-white crystalline solid.[1][3] Any significant change in color or appearance could indicate degradation or contamination. If a prepared solution appears cloudy or contains precipitates after coming to room temperature, this may suggest solubility issues or degradation.

Data Presentation

Storage Conditions and Stability

The following tables summarize the recommended storage conditions for both the solid compound and prepared stock solutions.

Table 1: Solid Compound Storage & Stability

Parameter	Recommendation	Source(s)
Form	Crystalline Solid	[1]
Storage Temperature	-20°C	[1][2][4]
Alternative Temp.	4°C (Sealed, away from moisture)	[3][5]
Long-term Stability	≥ 2 years (at -20°C)	[1]

Table 2: Stock Solution Storage & Stability

Solvent	Storage Temperature	Maximum Stability	Source(s)
Organic (e.g., DMSO)	-80°C	6 months	[3] [5]
Organic (e.g., DMSO)	-20°C	1 month	[3] [5]
Aqueous Buffer	Not Recommended	< 1 day	[1]

Solubility Data

The solubility of **SLM6031434 hydrochloride** varies significantly across different solvents. Use this table to select the appropriate solvent for your experimental needs.

Table 3: Solubility in Common Solvents

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Source(s)
DMSO	100 mM	~49 mg/mL	
Water	20 mM - 81.64 mM	~9.8 - 40 mg/mL	[2] [5]
Ethanol	N/A	~5 mg/mL	[1] [4]
Dimethylformamide (DMF)	N/A	~20 mg/mL	[1] [4]
1:1 DMSO:PBS (pH 7.2)	N/A	~0.5 mg/mL	[1] [4]
Requires sonication and warming to achieve higher concentration. [3] [5]			

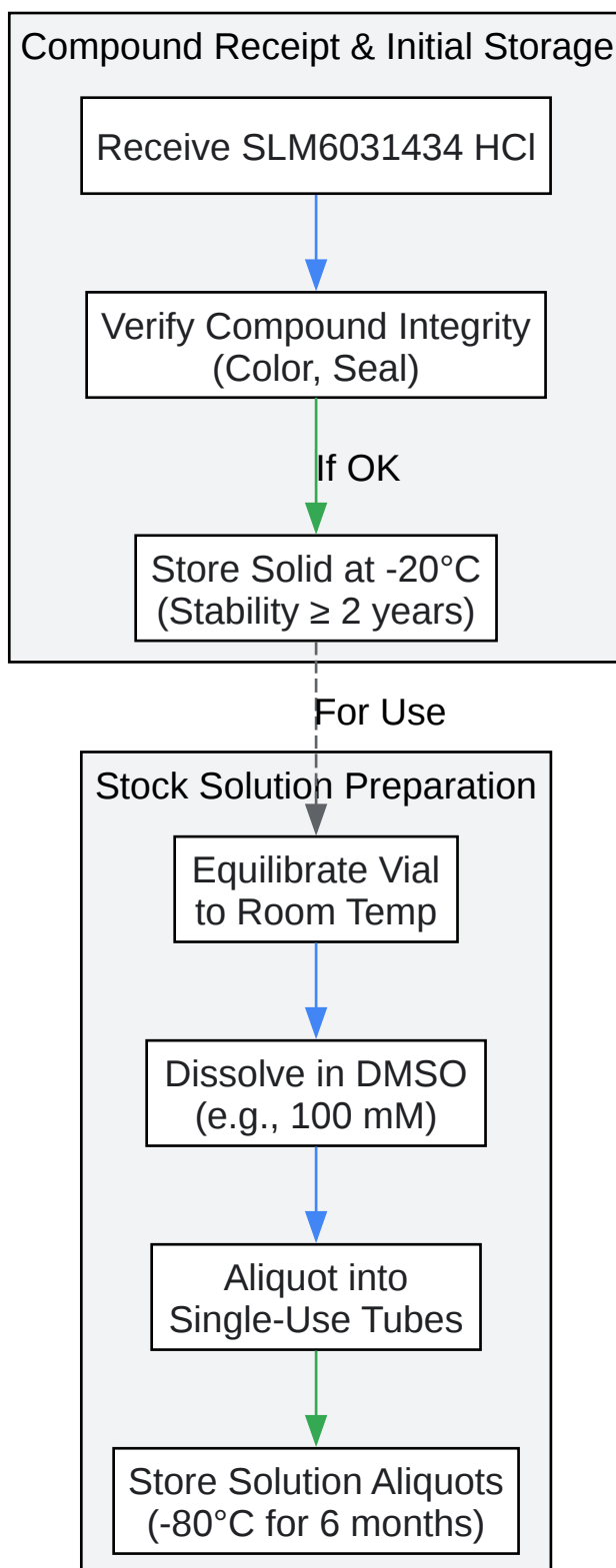
Experimental Protocols

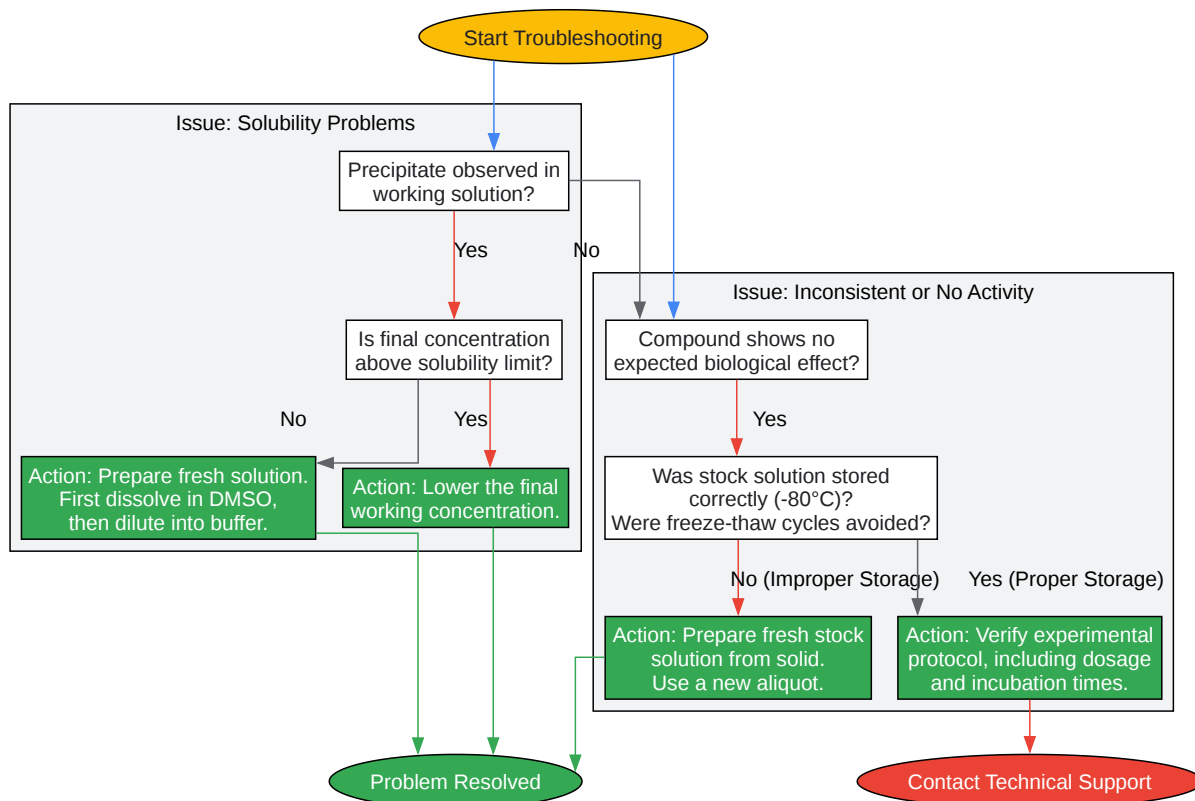
Protocol for Preparing a 100 mM DMSO Stock Solution

- Equilibrate: Allow the vial of solid **SLM6031434 hydrochloride** to warm to room temperature before opening to prevent condensation.
- Weigh: Accurately weigh the desired amount of the compound.
- Solvent Addition: Based on a molecular weight of 489.96 g/mol , add the calculated volume of DMSO to achieve a 100 mM concentration. For example, to prepare a 100 mM stock from 5 mg of compound:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (}\mu\text{L)} = (0.005 \text{ g} / (0.1 \text{ mol/L} * 489.96 \text{ g/mol})) * 1,000,000 = 102.05 \mu\text{L}$
- Dissolution: Vortex or sonicate the solution gently until the solid is completely dissolved.
- Aliquoting: Dispense the stock solution into single-use, low-binding microcentrifuge tubes.
- Storage: Store the aliquots promptly at -80°C for long-term stability (up to 6 months) or at -20°C for short-term use (up to 1 month).[\[3\]](#)[\[5\]](#)

Visualizations

Experimental Workflows and Logical Relationships





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